

Personal protective equipment for handling beta-D-Glucose pentaacetate

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Compound of Interest

Compound Name: *beta-D-Glucose pentaacetate*

Cat. No.: *B138376*

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Essential Safety and Handling Guide for beta-D-Glucose Pentaacetate

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **beta-D-glucose pentaacetate**. Adherence to these procedures is vital for ensuring a safe laboratory environment.

Personal Protective Equipment (PPE)

When handling **beta-D-glucose pentaacetate**, which is a white to off-white, odorless powder, proper personal protective equipment is the first line of defense against potential exposure.^[1]^[2]^[3] Although it is not classified as a hazardous substance, following good industrial hygiene and safety practices is essential.^[1]^[3]

Recommended PPE for Handling **beta-D-Glucose Pentaacetate**:

Body Part	Personal Protective Equipment	Standard/Specification
Eyes/Face	Safety glasses with side shields or chemical safety goggles	OSHA 29 CFR 1910.133 or European Standard EN166[3][4]
Skin	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat or long-sleeved clothing	[2][3][4]
Respiratory	Generally not required under normal use with adequate ventilation. If dust is generated or ventilation is poor, a NIOSH-approved N95 respirator or equivalent is recommended.	[2][3][4]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **beta-D-glucose pentaacetate** minimizes risks and ensures the integrity of experimental results.

Experimental Workflow for Handling **beta-D-Glucose Pentaacetate**



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Caption: Workflow for the safe handling of **beta-D-glucose pentaacetate**.

Detailed Protocol:

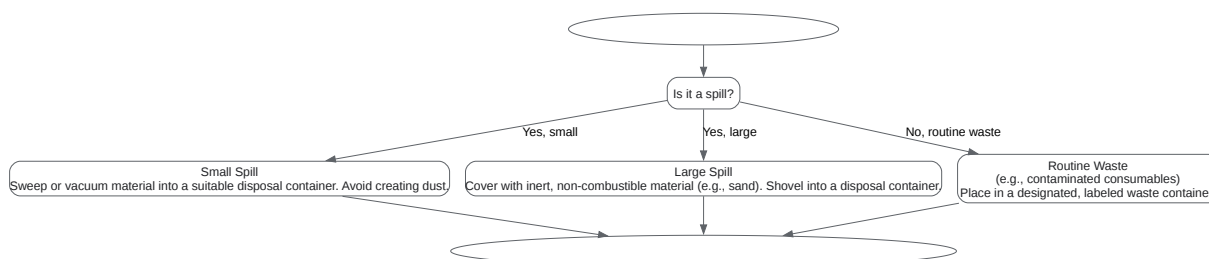
- Preparation:

- Work in a well-ventilated area, such as a chemical fume hood, to minimize potential inhalation of dust.[4]
- Before handling, ensure you are wearing the appropriate PPE: safety goggles, gloves, and a lab coat.[3][4]
- Handling:
 - Avoid generating dust during handling and weighing.[1][4]
 - Keep the container tightly closed when not in use.[1][4]
 - Avoid contact with skin, eyes, and clothing.[1][4]
 - Do not eat, drink, or smoke in the handling area.[1]
- Storage:
 - Store the compound in a tightly sealed container.[4]
 - Keep it in a cool, dry, and well-ventilated place, away from incompatible materials like strong oxidizing agents.[1][3][4] While some sources suggest room temperature storage[5], others recommend refrigeration or storage at -20°C[1][5]. Always consult the supplier's specific recommendations.

Disposal Plan

Proper disposal of **beta-D-glucose pentaacetate** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Disposal Workflow



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Caption: Decision workflow for the disposal of **beta-D-glucose pentaacetate**.

Step-by-Step Disposal Guidance:

- For Spills:
 - Small Spills: Carefully sweep or vacuum the material and place it into a suitable, labeled container for disposal.[4] Avoid actions that generate dust.[4]
 - Large Spills: Cover the spill with an inert, non-combustible absorbent material such as sand, earth, or vermiculite.[1] Then, shovel the material into a suitable container for disposal.[1]
- General Waste:
 - Dispose of unused **beta-D-glucose pentaacetate** and any contaminated lab materials (e.g., gloves, weighing paper) in a designated waste container.

- All disposal must be conducted in accordance with applicable local, regional, and national environmental regulations.[\[6\]](#)[\[7\]](#) Do not release into the environment.[\[2\]](#)[\[3\]](#)

Emergency Procedures: First Aid

In case of accidental exposure, immediate and appropriate first aid is critical.

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention. [2] [3] [4]
Skin Contact	Remove contaminated clothing. Wash off immediately with plenty of soap and water for at least 15 minutes. Get medical attention if irritation or other symptoms occur. [2] [4]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, provide artificial respiration. Seek medical attention if symptoms occur. [1] [2] [4]
Ingestion	Do NOT induce vomiting. [4] [6] If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of water or milk. Seek medical attention. [4]

Physical and Chemical Properties

Understanding the properties of **beta-D-glucose pentaacetate** can inform safe handling and storage practices.

Property	Value
Molecular Formula	C ₁₆ H ₂₂ O ₁₁ [1][3]
Molecular Weight	390.34 g/mol [1][3]
Appearance	White to off-white solid powder[1][2][3]
Odor	Odorless[2][3]
Melting Point	129 - 133 °C[2][3][6]
Solubility	Sparingly soluble in water[1]

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